

VBATDT reactivity and functional groups

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

Cat. No.: S612610

Get Quote

Molecular Profile & Functional Groups

VBATDT, or **6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol**, is characterized by the following key functional groups, which dictate its reactivity and application as an adhesive promoter [1] [2].

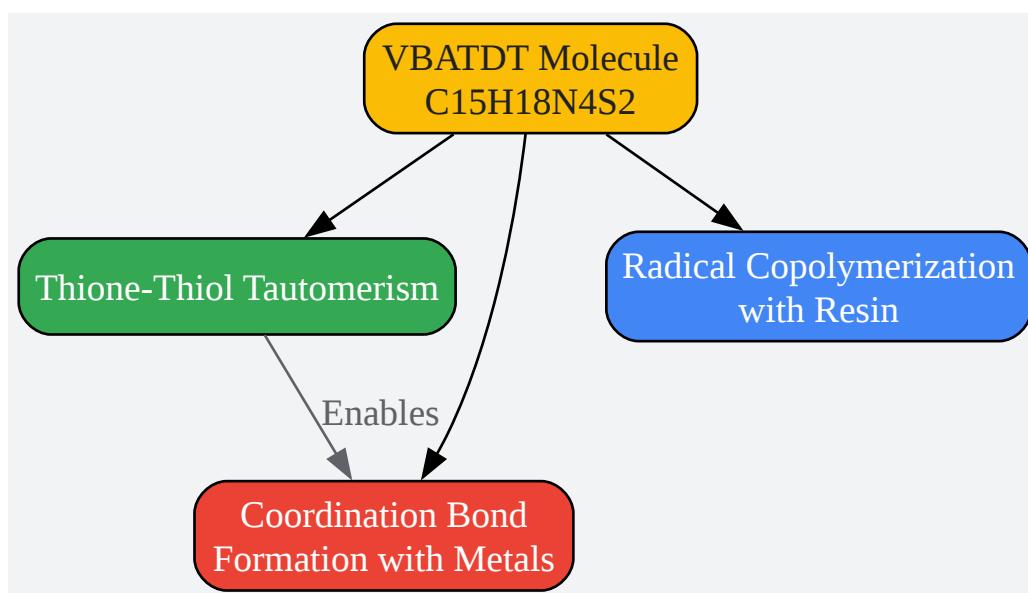
Property	Description
CAS Number	88373-30-2 [1]
Molecular Formula	C ₁₅ H ₁₈ N ₄ S ₂ [1]
Molecular Weight	318.5 g/mol [1]
IUPAC Name	6-[(4-ethenylphenyl)methyl-propylamino]-1H-1,3,5-triazine-2,4-dithione [1]
Core Functional Groups	1,3,5-Triazine ring, Dithiol/Thione groups, Vinylbenzyl group, Propylamino chain [1] [2]

Reactivity & Tautomerism

The reactivity of VBATDT is primarily governed by its **dithiol-dithione tautomerism** and the presence of a polymerizable vinyl group [1] [2].

Feature	Description & Role
Thione-Thiol Tautomerism	Equilibrium between thione (=S) and thiol (-SH) forms; thione predominates in neutral/acidic conditions, aiding storage stability [1] [2].
Thiol/Thione Reactivity	Sulfur atoms act as nucleophiles, forming coordination bonds with metal surfaces (e.g., Au, Ag, Cu, Pd) [3] [1] [2].
Vinyl Group Reactivity	Undergoes free-radical copolymerization with methacrylate-based resins (e.g., dental composites), creating a durable polymer network [2].

The following diagram illustrates the core structure and the two primary reactions that underpin VBATDT's function as an adhesive coupling agent.



[Click to download full resolution via product page](#)

VBATDT reactivity involves tautomerism enabling metal bonding and vinyl group polymerization.

Experimental Protocols & Applications

VBATDT is extensively used as a key component in metal primers, often in combination with the phosphate monomer MDP (10-methacryloyloxydecyl dihydrogen phosphate) to enhance bond strength and durability between resins and various alloys [4] [5] [6].

Protocol 1: Primer Application for Bond Strength Testing

This is a common methodology for evaluating the efficacy of VBATDT-containing primers on dental alloys [5] [6].

- **Sample Preparation:** Prepare disk-shaped metal specimens (e.g., 8-10 mm diameter, 1.5-2 mm thickness) from the alloy of interest (Co-Cr, Au-Ag-Pd, Ti, etc.) [5] [7].
- **Surface Abrasion:** Wet-ground all specimen surfaces with silicon carbide paper (e.g., up to 600-1500 grit) to standardize surface roughness [5] [6].
- **Airborne-Particle Abrasion:** Subject the bonding surface to abrasion with 50 μm aluminum oxide particles for about 10 seconds at 0.5 MPa pressure to increase surface area and micromechanical retention [5] [6].
- **Cleaning:** Clean the specimens in an ultrasonic bath with distilled water or acetone for 5-10 minutes to remove contaminants, then air-dry [3] [5].
- **Primer Application:** Apply the VBATDT-containing primer (e.g., Alloy Primer, V-Primer) as a thin layer to the metal surface using a disposable brush. Common primers include:
 - **Alloy Primer:** A combination of MDP and VBATDT in acetone [5] [6] [7].
 - **V-Primer:** Contains VBATDT as the sole functional monomer [5] [6].
- **Drying:** Allow the solvent (acetone) to evaporate for about 60 seconds, and then use a gentle air stream to ensure complete drying [4].
- **Bonding:** Apply the resin luting agent or veneering composite according to the manufacturer's instructions and light-polymerize [5] [6].
- **Aging and Testing:** After storage in water (e.g., 24 hours at 37°C), subject the bonded specimens to shear or microtensile bond strength testing [4] [5].

Protocol 2: Surface Characterization via XPS

X-ray Photoelectron Spectroscopy (XPS) is used to verify the chemical interaction between VBATDT and metal surfaces [2].

- **Sample Preparation:** Prepare high-purity metal disks (e.g., Copper). Wet-ground and polish the surfaces to a mirror finish, then clean ultrasonically in acetone [3].
- **Primer Application:** Apply a single drop of the VBATDT primer onto the polished metal surface. Use unprimed surfaces as a control [3] [2].
- **Rinsing:** Gently rinse the primed surfaces with acetone three times to remove any physically adsorbed, unreacted monomer [3].
- **XPS Analysis:** Analyze the primed and control surfaces using XPS. Key parameters [3]:
 - **Source:** Mg K α X-ray source.

- **Scans:** Acquire wide spectrum (0-1200 eV) and narrow scans for relevant elemental peaks (e.g., S 2p, C 1s, N 1s, O 1s, and metal-specific peaks).
- **Data Interpretation:** A confirmed chemical bond is indicated by a shift in the binding energy of the S 2p peak compared to its position in the pure monomer, suggesting the formation of a metal-sulfur bond [3] [2].

Key Findings and Efficacy

The combination of VBATDT and MDP in primers demonstrates synergistic effects.

Alloy Type	Key Finding	Citation
Co-Cr & Au-Ag-Pd	"Alloy Primer" (MDP+VBATDT) showed significantly higher shear bond strength than primers with only one functional monomer.	[5] [6]
Zirconia (Y-TZP)	Primers with at least 0.5 wt% each of MDP and VBATDT yielded higher initial bond strength. A minimum of 0.5 wt% per monomer is recommended.	[4]
Noble Metals (Au, Ag, Cu, Pd)	Primers with VBATDT effectively bond to noble metals, with bond strength varying by metal type (e.g., higher on Cu and Ag).	[3]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol [smolecule.com]
2. Surface characterization of precious alloys treated with ... [sciencedirect.com]
3. Adhesive bonding of noble metals with... | Pocket Dentistry [pocketdentistry.com]
4. The Role of a MDP/VBATDT-Primer Composition on Resin ... [mdpi.com]

5. KoreaMed Synapse [synapse.koreamed.org]
6. Effect of metal primers and tarnish treatment on bonding ... [pmc.ncbi.nlm.nih.gov]
7. Comparative evaluation of effect of metal primer and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [VBATDT reactivity and functional groups]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b612610#vbatdt-reactivity-and-functional-groups>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com